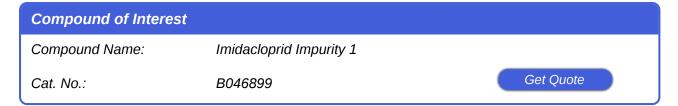


Toxicological Profile of Imidacloprid Impurity 1: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the available toxicological data for **Imidacloprid Impurity 1** (CAS No. 105828-41-9), a potential impurity in commercial preparations of the neonicotinoid insecticide Imidacloprid. This document summarizes key toxicological endpoints, including acute toxicity, irritation, sensitization, mutagenicity, carcinogenicity, and reproductive toxicity. The information is intended to serve as a resource for researchers, scientists, and drug development professionals involved in the safety assessment of agrochemicals and related compounds. While quantitative data from safety data sheets are presented, it is important to note that detailed experimental protocols for the cited studies on this specific impurity are not extensively available in the public domain.

Chemical Identification



Identifier	Value
Chemical Name	1,3-bis[(6-chloro-3-pyridinyl)methyl]-N-nitro-2-imidazolidinimine
Synonym	Imidacloprid Impurity 1
CAS Number	105828-41-9[1][2]
Molecular Formula	C15H14Cl2N6O2[1]
Molecular Weight	381.22 g/mol [2]

Toxicological Data Summary

The toxicological data for **Imidacloprid Impurity 1** is primarily derived from safety data sheets (SDS). The following tables summarize the available quantitative information.

Table 1: Acute Toxicity[3]

Route	Species	Sex	Endpoint	Value
Oral	Rat	Male	LD50	1,320 - 6,690 mg/kg
Dermal	Rabbit	Male & Female	LD50	> 2,000 mg/kg
Inhalation	Mouse	-	LC50 (4h)	3587 ppm

Table 2: Irritation and Sensitization[3]

Test	Species	Result
Skin Irritation/Corrosion	Rabbit	No skin irritation
Serious Eye Damage/Irritation	Rabbit	Irritating to eyes
Respiratory or Skin Sensitization	Guinea pig	Did not cause sensitization

Table 3: Genotoxicity[3]



Assay	Test System	Metabolic Activation	Result
Gene Mutation	S. typhimurium (Ames Test)	-	Negative
Gene Mutation	Hamster Ovary Cells	-	Equivocal evidence
Chromosomal Aberration	Hamster Ovary Cells	-	Negative
In vivo Mutagenicity	Mouse Micronucleus Test	-	Positive results in some tests

Table 4: Carcinogenicity and Reproductive Toxicity[3]

Endpoint	Species	Outcome
Carcinogenicity	Animal studies	No evidence of carcinogenicity
Reproductive Toxicity	Animal studies	No effects on fertility

Experimental Protocols

Detailed experimental protocols for the toxicological evaluation of **Imidacloprid Impurity 1** are not readily available in published literature or regulatory documents. The summary data suggests that standard OECD guidelines were likely followed. Below are generalized descriptions of the methodologies for the key experiments mentioned.

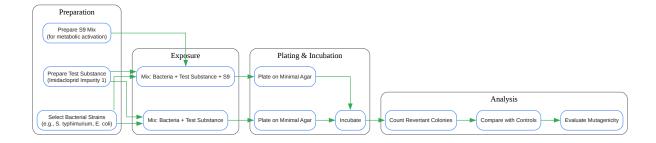
Ames Test (Bacterial Reverse Mutation Assay)

The Ames test is a widely used method to assess the mutagenic potential of a chemical. A generalized protocol based on OECD Guideline 471 would involve:

 Test Strains: Several strains of Salmonella typhimurium (e.g., TA98, TA100, TA1535, TA1537) and Escherichia coli (e.g., WP2 uvrA) are used to detect different types of mutations.

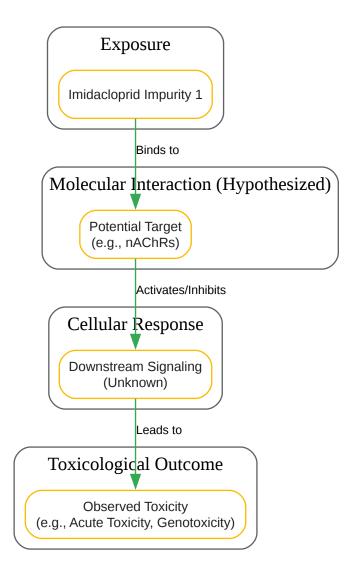


- Metabolic Activation: The test is conducted with and without a mammalian metabolic activation system (S9 mix), typically derived from rat liver, to mimic metabolic processes in mammals.
- Procedure: The test chemical, bacterial culture, and S9 mix (if applicable) are combined and plated on a minimal agar medium.
- Evaluation: After incubation, the number of revertant colonies (colonies that have regained the ability to grow in the absence of a required amino acid) is counted and compared to control plates. A significant, dose-dependent increase in revertant colonies indicates a mutagenic potential.









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